

controlling hexyl crotonate odor intensity

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Compound Focus: Hexyl crotonate

CAS No.: 19089-92-0

Cat. No.: S749177

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Understanding Hexyl Crotonate Odor

What does hexyl crotonate smell like? Hexyl crotonate is characterized by a **fruity odor**, primarily described as a mix of **freshly cut pear, juicy pineapple, and a subtle hint of candied walnut or green, woody notes** [1] [2] [3]. It provides a natural, mouth-watering quality without being overly sugary.

What is the typical odor intensity and longevity? The odor has a **moderate projection** and is perceptible on a smelling strip for approximately **4 to 6 hours** [1]. One perfumer noted that a 10% dilution was barely detectable after about 2 hours, suggesting its longevity is concentration-dependent [3]. It acts as a **top to middle note**, providing an initial fruity burst that transitions into the heart of a composition [1].

In which applications is hexyl crotonate most effective? It performs well in fine perfumes, soaps, shampoos, detergents, and scented candles due to its good stability [1]. It is less effective in heavy oriental bases with resins and amber, or in very high-pH cleaning products where the ester bond can break down [1].

Troubleshooting & Odor Control Strategies

Here are specific methodologies to diagnose and control the odor intensity of **hexyl crotonate** in your formulations.

1. Problem: Odor is Too Strong or Overpowering

- **Recommended Solution: Systematic Dilution**

- **Action:** Do not smell the material neat. Prepare a dilution series [1].
- **Protocol:**
 - Create a stock solution at 10% in a suitable solvent (e.g., ethanol or dipropylene glycol).
 - From this stock, prepare a series of lower concentrations (e.g., 1%, 0.1%, 0.01%).
 - Evaluate each dilution on smelling blotters to find the optimal intensity for your application.
- **Rationale:** Professionals strongly recommend always working with diluted solutions (10% or weaker) [1]. One perfumer specifically mentioned using it at a 10% dilution for evaluation [3].

2. Problem: Odor Fades Too Quickly

- **Recommended Solution: Optimize Dosage and Blending**
 - **Action:** Increase the concentration within the recommended range and blend with complementary materials.
 - **Protocol:**
 - In your formula, gradually increase the dosage from a trace level up to 1-2%, assessing longevity at each step [1].
 - Blend it with materials that have similar scent profiles or better longevity, such as **hexyl acetate, cis-3-hexenol, fruity musks, or damascones** [1] [3].
 - **Rationale:** While it is not a base note, its longevity can be enhanced by using a slightly higher dosage in the heart of the formula and through synergistic blending [1].

3. Problem: Undesirable Fermented or Boozy Off-Notes

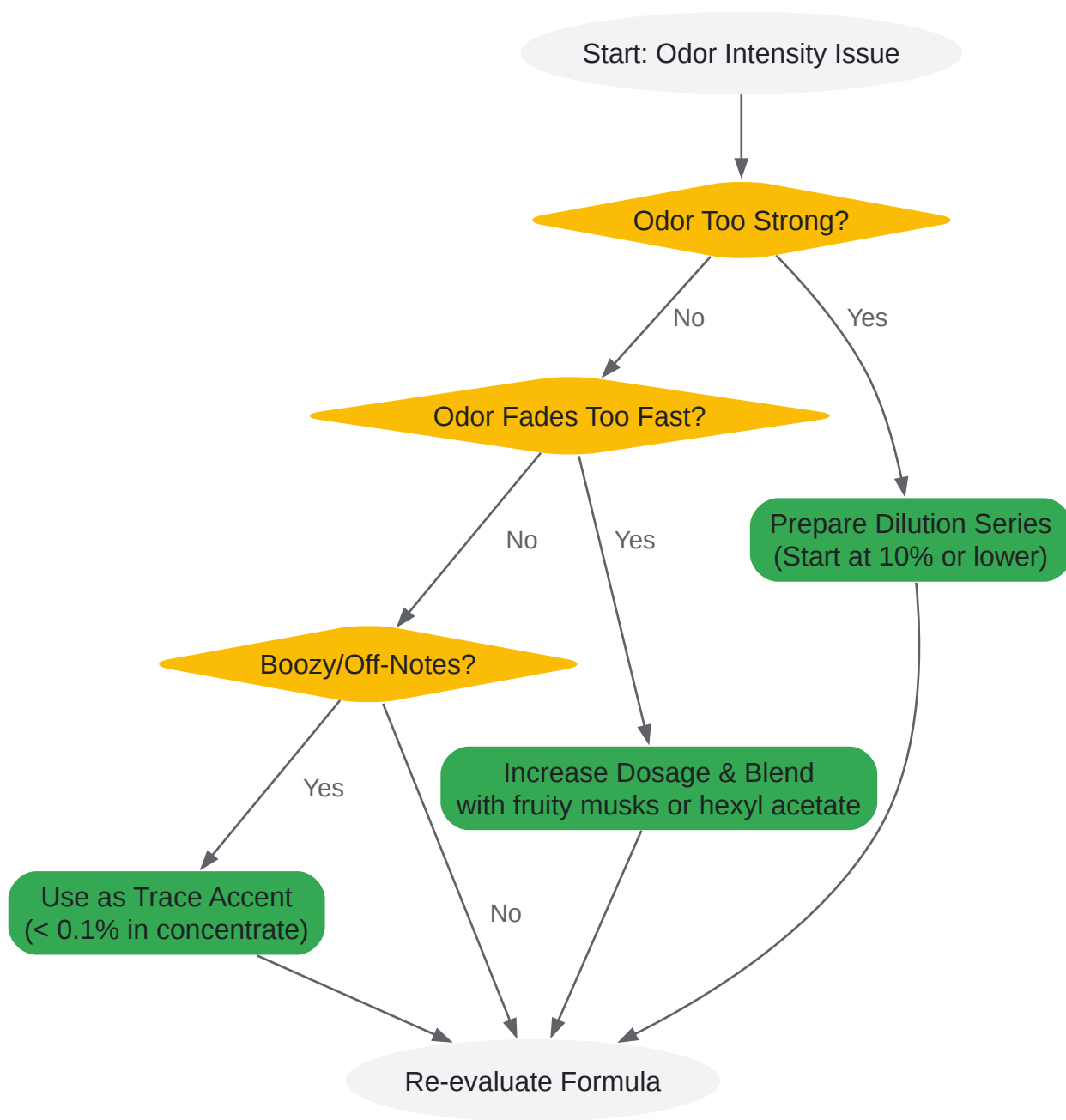
- **Recommended Solution: Use as a Trace Accent**
 - **Action:** Utilize **hexyl crotonate** at very low levels to add complexity without dominant off-notes.
 - **Protocol:**
 - Incorporate **hexyl crotonate** at trace levels (**below 0.1%**) in your fragrance concentrate.
 - Evaluate its interaction with the overall accord, as it can contribute desirable "whisky, rum, or deep dark berries" notes in minute quantities [3].
 - **Rationale:** At high concentrations, the fermented, boozy character can become prominent. Using it as a trace element allows you to harness this complex facet without it dominating the composition [3].

Experimental Data & Workflow

For easy reference, here is a summary of key physical and odorant data for **hexyl crotonate**.

Property	Value / Description	Source
CAS Number	19089-92-0	[4]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[4]
Molecular Weight	170.25 g/mol	[4]
Flash Point	193 °F (89.4 °C) / 182°F (83.3°C for cyclohexyl)	[4] [2]
Density	0.885 g/mL at 25 °C	[4]
Odor Type	Fruity	[1] [2]
Odor Description	Pear, pineapple, candied walnut; green, woody, boozy	[1] [3]
IFRA Usage Level	Up to 2% in the fragrance concentrate	[2]

The following diagram illustrates the logical workflow for troubleshooting odor intensity, integrating the strategies discussed above.



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Safety & Handling Information

Proper handling is crucial for both safety and accurate odor assessment.

- **Always Dilute for Assessment:** Never smell **hexyl crotonate** in its neat form. Always use a diluted solution (10% or weaker) on a smelling blotter [1].

- **Use Personal Protective Equipment (PPE):** Wear disposable gloves and safety glasses to prevent skin and eye contact [1].
- **Work in a Ventilated Area:** Avoid direct inhalation and ensure your workspace is well-ventilated [1].
- **Consult the SDS:** Always read the latest Safety Data Sheet (SDS) from your supplier for the most current hazard and safety information [1] [4].

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References

1. : The Complete Guide To This Aroma Chemical... Hexyl Crotonate [glooshi.com]
2. cyclohexyl crotonate , 31416-78-1 [thegoodscentscopy.com]
3. The Amazing Trace-Elements Thread | Page 2 | Basenotes Forum [basenotes.com]
4. Cas 19089-92-0, FEMA 3354 | lookchem [lookchem.com]

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